

Isotope labeling of (11Z)-3-oxooctadecenoyl-CoA for metabolic tracing

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Compound of Interest

Compound Name: (11Z)-3-oxooctadecenoyl-CoA

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An Application Note on the Isotope Labeling of **(11Z)-3-oxooctadecenoyl-CoA** for Metabolic Tracing

Application Note

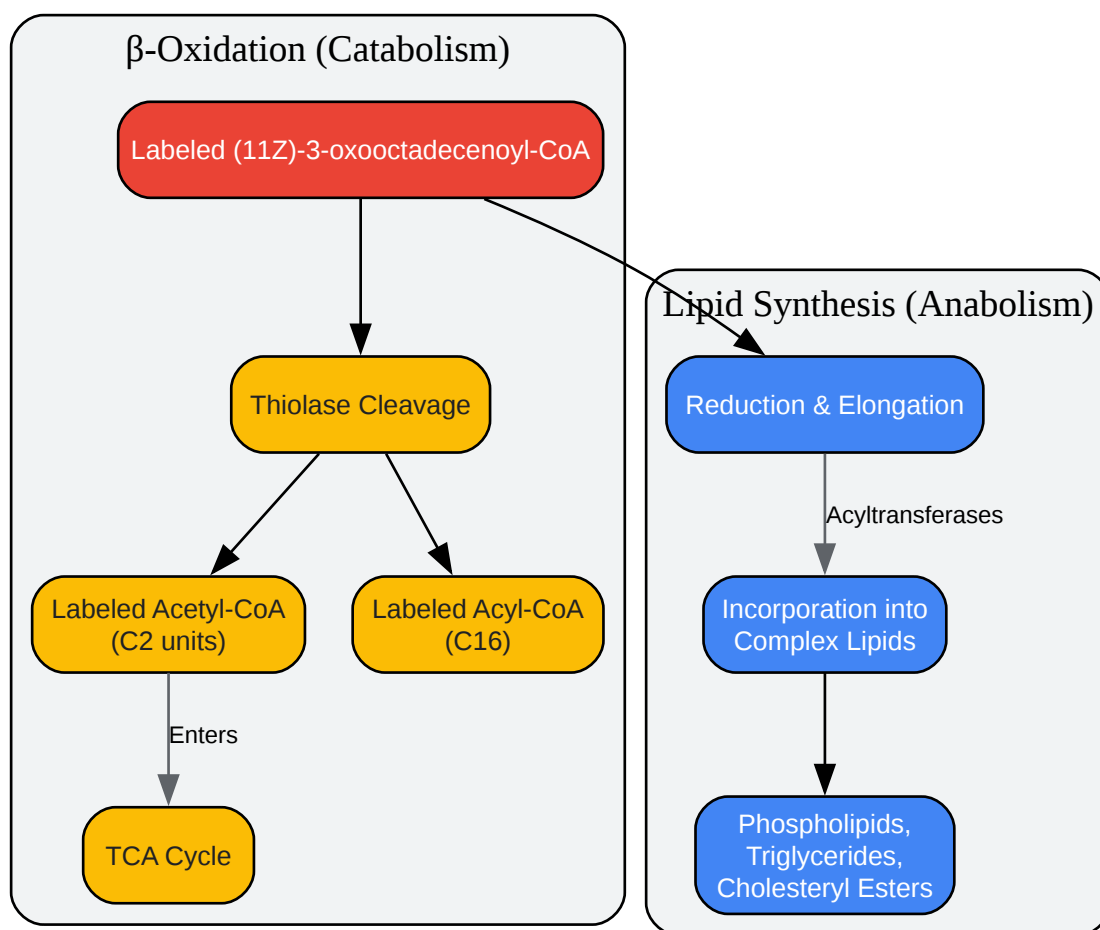
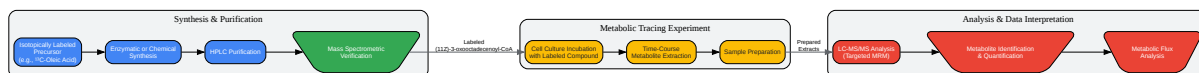
Introduction

(11Z)-3-oxooctadecenoyl-CoA is an unsaturated fatty acyl-CoA thioester, a class of molecules that are central intermediates in numerous metabolic pathways, including fatty acid biosynthesis and β -oxidation.[1] Understanding the specific metabolic fate of **(11Z)-3-oxooctadecenoyl-CoA** is essential for elucidating its physiological and pathophysiological roles. Stable isotope tracing, coupled with high-resolution mass spectrometry (HRMS), offers a powerful method to track the metabolic journey of such molecules within a complex biological system.[2]

This document provides a detailed set of generalized protocols for the synthesis of isotopically labeled **(11Z)-3-oxooctadecenoyl-CoA** and its subsequent use in metabolic tracing studies within a cell culture model. By introducing a "heavy" labeled version of the molecule, researchers can distinguish it from its endogenous, unlabeled counterpart, allowing for precise tracking of its incorporation and transformation into downstream metabolites.[3] This approach enables the elucidation of metabolic pathways and the quantification of metabolic flux, providing critical insights for researchers in metabolism, systems biology, and drug development.

Experimental and Analytical Workflow

The overall process involves the synthesis of the labeled compound, its introduction into a biological system, extraction of metabolites, and analysis by mass spectrometry.



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